

# Essential Safety and Handling Protocols for L-Leucinol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: L-Leucinol

Cat. No.: B1674794

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This document provides immediate and essential safety, handling, and disposal information for **L-Leucinol** (CAS: 7533-40-6). Adherence to these guidelines is critical for ensuring personnel safety and maintaining a secure laboratory environment.

## Hazard Identification and Physical Properties

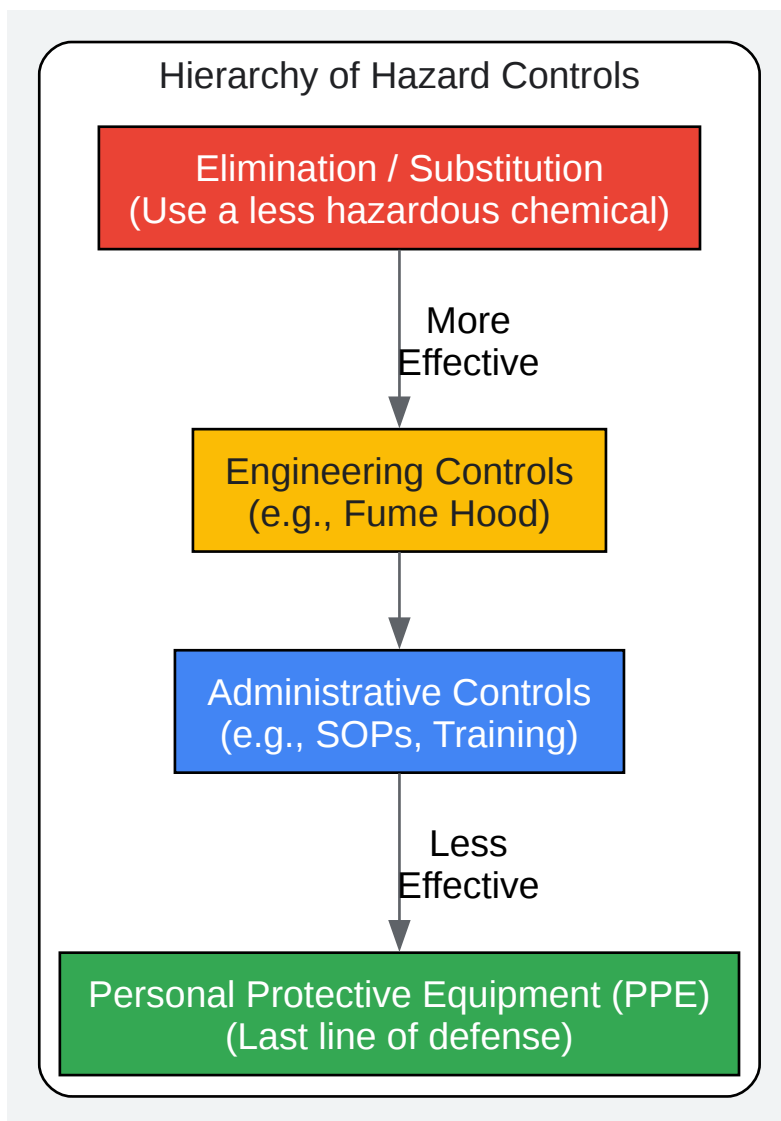
**L-Leucinol** is a chemical that requires careful handling due to its potential hazards. It is classified as causing skin and eye irritation, and may cause respiratory irritation.<sup>[1]</sup><sup>[2]</sup> Some safety data sheets classify it more severely, stating it can cause severe skin burns and eye damage.<sup>[3]</sup> It is also a combustible liquid.<sup>[3]</sup>

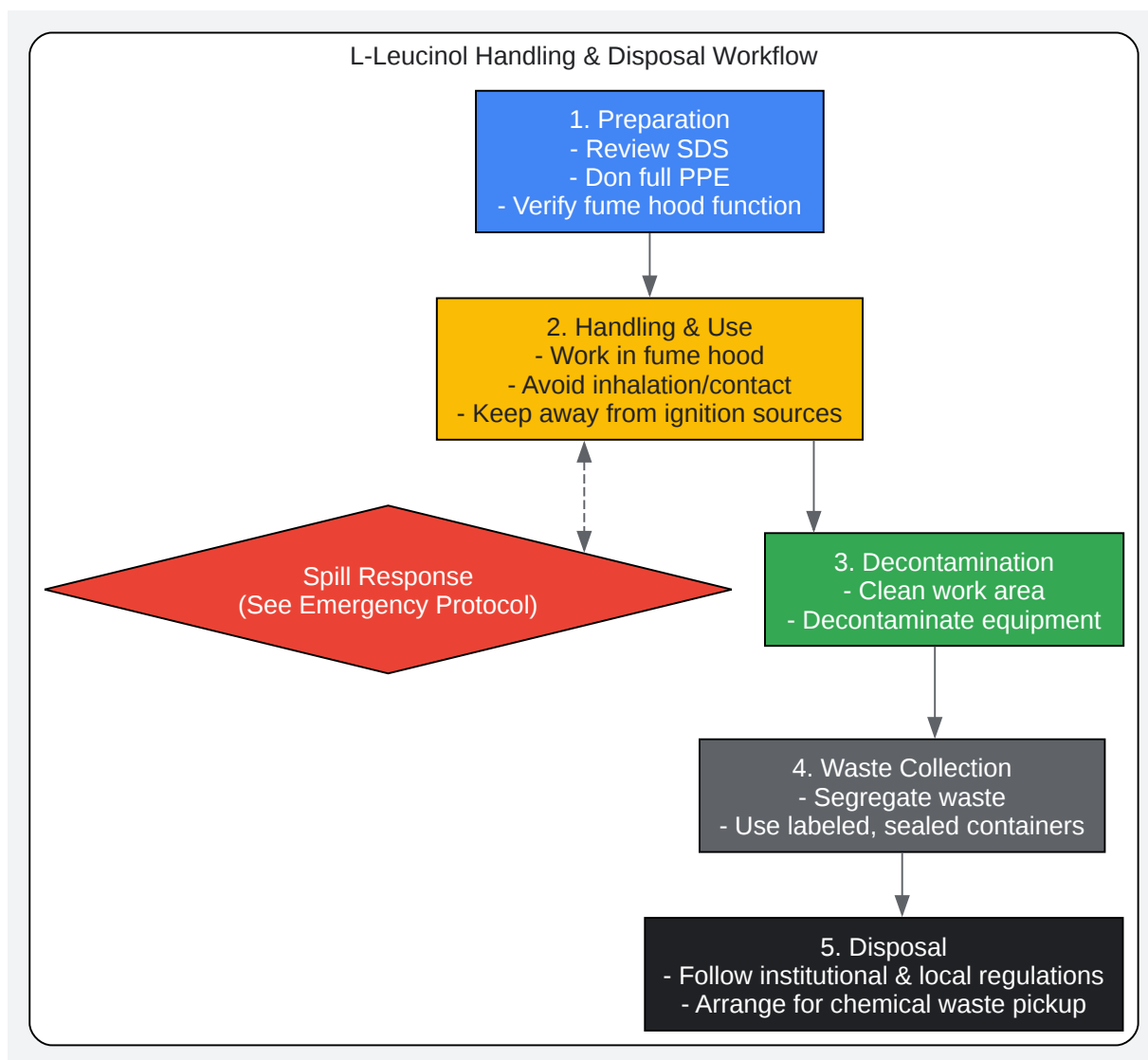
A summary of its key properties is provided below.

Property	Value
GHS Hazard Statements	H315: Causes skin irritation[1][2]
H319: Causes serious eye irritation[1][2]	
H335: May cause respiratory irritation[1][2]	
Molecular Formula	C <sub>6</sub> H <sub>15</sub> NO
Molecular Weight	117.19 g/mol [1]
Appearance	White crystal or Clear colorless to slightly yellow liquid[4][5]
Density	0.917 g/mL at 25°C[6]
Boiling Point	208-210°C[6]
Flash Point	~90°C (195°F)[7]
Storage Temperature	2-8°C in a dry, cool, well-ventilated place under an inert atmosphere[3]

## Personal Protective Equipment (PPE) and Safety Measures

A thorough risk assessment should be conducted before handling **L-Leucinol**. The hierarchy of controls should be applied to minimize exposure, with PPE being the final line of defense.





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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